# Technical Whitepaper: Spectroscopic Characterization & Validation of 1-(4-Bromo-2-chlorophenyl)ethanamine

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1-(4-Bromo-2-chlorophenyl)ethanamine* |
| *Cat. No.:* | *B7966078* |

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## Executive Summary & Compound Utility

**1-(4-Bromo-2-chlorophenyl)ethanamine** (CAS: 1215916-04-5 for S-isomer, generic racemic structure often referenced in custom synthesis) is a high-value chiral building block used in the synthesis of agrochemicals and pharmaceutical intermediates, particularly for kinase inhibitors and GPCR ligands.[1] Its structural rigidity, provided by the ortho-chloro and para-bromo substitution pattern, makes it a critical scaffold for structure-activity relationship (SAR) studies.

This guide provides a definitive reference for the spectroscopic validation of this compound, focusing on the unique mass spectrometric isotope signatures and NMR splitting patterns derived from its 1,2,4-trisubstituted benzene core.

## Chemical Identity

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| Property | Detail |
|---|---|
| IUPAC Name | 1-(4-Bromo-2-chlorophenyl)ethanamine |
| Molecular Formula | $C_8H_9BrClN$ |
| Exact Mass | 232.9607 (for $^{79}Br$, $^{35}Cl$) |
| Key Features | Chiral center (α-methyl), Mixed Halogenation (Br/Cl) |

# Mass Spectrometry: The Isotopic Fingerprint

The most definitive rapid-identification method for this molecule is Mass Spectrometry (MS) due to the unique isotopic abundance of Bromine and Chlorine. Unlike standard organic molecules, this compound exhibits a "triplet" molecular ion cluster that serves as a mathematical proof of identity.

## Isotope Pattern Logic

- Chlorine: $^{35}Cl$ (75.8%) and $^{37}Cl$ (24.2%) → ~3:1 ratio.
- Bromine: $^{79}Br$ (50.7%) and $^{81}Br$ (49.3%) → ~1:1 ratio.
- Combined (1 Br + 1 Cl): The statistical distribution results in a 3:4:1 intensity ratio for ions M, M+2, and M+4.

## Predicted MS Data (EI/ESI)

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| Ion | m/z | Relative Intensity | Origin |
|---|---|---|---|
| $M^+$ | 233 | 75% | [$^{79}$Br, $^{35}$Cl] Molecular Ion |
| M+2 | 235 | 100% | [$^{81}$Br, $^{35}$Cl] + [$^{79}$Br, $^{37}$Cl] (Overlap) |
| M+4 | 237 | 25% | [$^{81}$Br, $^{37}$Cl] |
| Base Peak | 216/218 | Variable | Loss of $NH_3$ (Ammonia) |
| Fragment | 153/155 | High | Loss of Br (leaving Chlorostyrene cation) |

## Graphviz: MS Fragmentation Pathway

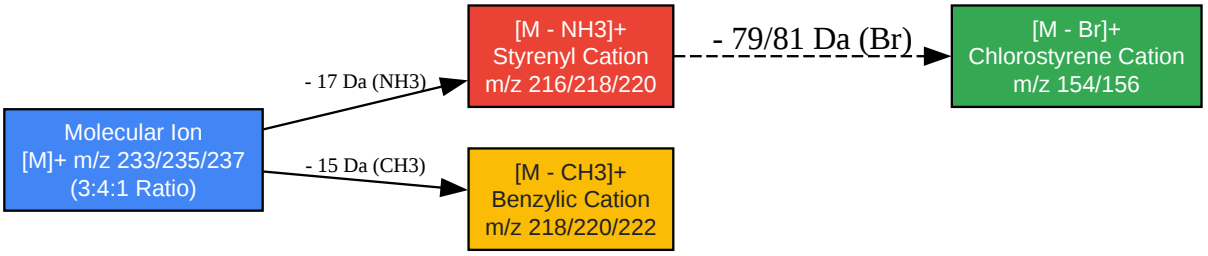



Figure 1: Primary Mass Spectrometry Fragmentation Logic

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Caption: Logical fragmentation pathway showing the loss of ammonia and methyl groups, preserving the halogen pattern in early fragments.

## NMR Spectroscopy: Structural Proof

The nuclear magnetic resonance (NMR) data confirms the regiochemistry of the halogens. The 1,2,4-substitution pattern creates a distinct aromatic splitting system.

### 1H NMR (400 MHz, $CDCl_3$)

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Solvent Note: $CDCl_3$ is preferred for the free base. If using the HCl salt, DMSO-$d_6$ is required, and the NH protons will appear as a broad signal at ~8.5 ppm.

| Shift (δ ppm) | Multiplicity | Integral | Assignment | Coupling (J Hz) | Structural Insight |
|---|---|---|---|---|---|
| 7.53 | Doublet (d) | 1H | H-3 (Aromatic) | J ~ 2.0 | Meta-coupled to H-5; located between Cl and Br. |
| 7.38 | Doublet of Doublets (dd) | 1H | H-5 (Aromatic) | J ~ 8.4, 2.0 | Ortho to H-6, Meta to H-3. |
| 7.28 | Doublet (d) | 1H | H-6 (Aromatic) | J ~ 8.4 | Ortho to H-5; shielded slightly by alkyl group. |
| 4.45 | Quartet (q) | 1H | CH-$NH_2$ | J ~ 6.6 | Benzylic methine; chiral center. |
| 1.60 | Broad Singlet (bs) | 2H | $NH_2$ | - | Exchangeable; shift varies with concentration. |
| 1.35 | Doublet (d) | 3H | $CH_3$ | J ~ 6.6 | Methyl group coupled to methine. |

## 13C NMR (100 MHz, $CDCl_3$)

The ortho-chloro substituent exerts a steric effect, often shifting the benzylic carbon slightly upfield compared to the non-chlorinated analog.

- Aliphatic: ~23.5 ppm ($CH_3$), ~51.0 ppm (CH-$NH_2$).

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- Aromatic C-Cl (C2): ~134.0 ppm (Quaternary).
- Aromatic C-Br (C4): ~121.0 ppm (Quaternary).
- Ipso (C1): ~142.5 ppm (Quaternary).
- Methine (C3, C5, C6): 127.5, 130.5, 131.5 ppm.

## Infrared Spectroscopy (FT-IR)

IR is used primarily for rapid purity checks (absence of nitrile or carbonyl precursors).

- 3350 - 3280 $cm^{-1}$: N-H stretching (primary amine doublet).
- 2960 - 2870 $cm^{-1}$: C-H aliphatic stretching.
- 1580, 1470 $cm^{-1}$: Aromatic Ring skeletal vibrations.
- 1080 $cm^{-1}$: C-Cl stretching (Ar-Cl).
- 600 - 500 $cm^{-1}$: C-Br stretching (strong, characteristic fingerprint).

## Experimental Protocols

### Protocol A: NMR Sample Preparation (Self-Validating)

Context: Amine salts often yield broadened spectra. This protocol ensures conversion to the free base for sharp resolution.

- Free Basing: If starting with HCl salt, suspend 20 mg in 1 mL saturated $NaHCO_3$. Extract with 0.7 mL $CDCl_3$ directly in a vial.
- Phase Separation: Remove the aqueous (top) layer carefully. Filter the $CDCl_3$ layer through a pipette tip plugged with anhydrous $K_2CO_3$ (drying agent).
- Acquisition: Transfer to NMR tube. Run with d1=10s (relaxation delay) to ensure accurate integration of the aromatic protons vs. the methyl group.

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- Validation: The integral of the methyl doublet (1.35 ppm) must be exactly 3.0x the integral of the benzylic quartet (4.45 ppm).

## Protocol B: HPLC-MS Purity Check

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5µm).
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile.
- Gradient: 5% B to 95% B over 8 minutes.
- Detection: UV at 220 nm (Amine absorption) and 254 nm (Aromatic).
- MS Mode: ESI Positive (Scan range 100–400 m/z). Look for the 233/235/237 cluster.

## Graphviz: Analytical Workflow

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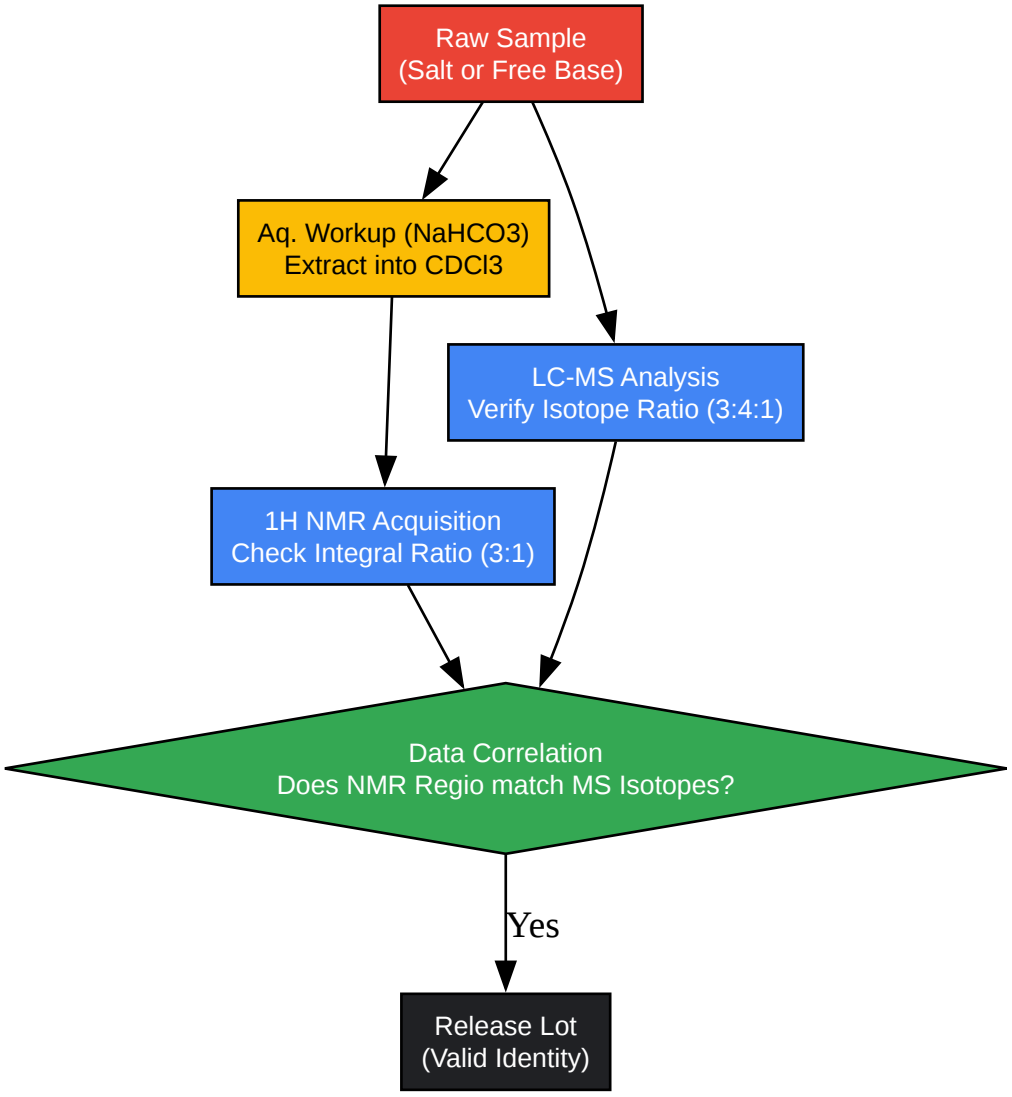



Figure 2: Quality Control Decision Tree

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Caption: Integrated workflow for validating the identity of halogenated ethanamines.

## References


- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. 7th Ed. John Wiley & Sons.[2] (Standard reference for halogen isotope patterns and aromatic coupling constants).
- National Institute of Standards and Technology (NIST).Mass Spectral Library: Chlorine-Bromine Combination Isotope Intensities.


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- PubChem Compound Summary.**1-(4-Bromo-2-chlorophenyl)ethanamine**. (Generic structure search for CAS 1215916-04-5).
- Reich, H. J.WinPLT NMR Coupling Constants Analysis. University of Wisconsin-Madison. (Source for calculating 1,2,4-trisubstituted benzene splitting).

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## Sources

- 1. Ethanone, 1-(4-bromophenyl)- [webbook.nist.gov]
- 2. Diisopropylaniline | C12H19N | CID 32484 - PubChem [pubchem.ncbi.nlm.nih.gov]
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